

Application Note & Protocol: Synthesis of Copper (II) L-Aspartate for Catalytic Applications

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Compound of Interest

Compound Name: Copper L-aspartate

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the synthesis of Copper (II) L-aspartate, a metal-amino acid complex with significant potential in catalysis. The synthesis involves the reaction of a copper (II) salt with L-aspartic acid under controlled pH and temperature. This application note includes a step-by-step experimental procedure, characterization data, and a discussion of its applications, particularly as a component in developing advanced catalytic materials such as Metal-Organic Frameworks (MOFs).

Physicochemical Properties

Copper (II) L-aspartate is a coordination complex with well-defined physical and chemical properties. It typically presents as a blue powder.^[1]

Property	Value	Reference
Molecular Formula	C ₄ H ₅ CuNO ₄	[2][3]
Molecular Weight	194.63 g/mol	[2][3]
IUPAC Name	copper;(2S)-2-aminobutanedioate	[2][3]
CAS Number	30272-90-3	[2][3]
Appearance	Blue solid/powder	[1][4]

Synthesis Protocol

This protocol is adapted from a method involving the aqueous reaction of copper (II) chloride and L-aspartic acid.[4] The procedure allows for the synthesis of the complex under various pH conditions to optimize yield and purity.

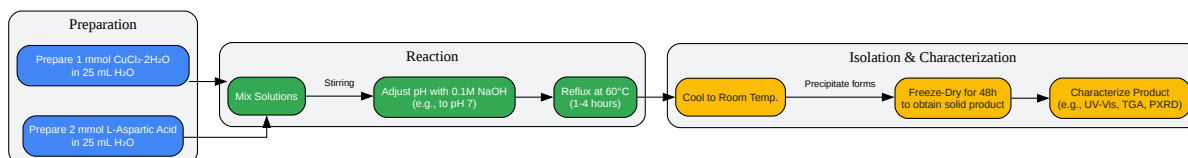
Materials and Reagents

- Copper (II) Chloride Dihydrate ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$)
- L-Aspartic Acid
- Sodium Hydroxide (NaOH), 0.1 M solution
- Distilled Water

Equipment

- Reflux apparatus
- Heating mantle or water bath
- pH meter
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders
- Freeze-dryer or vacuum oven

Experimental Workflow



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Caption: Workflow for the synthesis and characterization of **Copper L-aspartate**.

Step-by-Step Procedure

- Reagent Preparation:
 - Prepare the copper solution by dissolving 0.17 g (1 mmol) of CuCl₂·2H₂O in 25 mL of distilled water.
 - Prepare the ligand solution by dissolving 0.26 g (2 mmol) of L-aspartic acid in 25 mL of distilled water.[4]
- Reaction:
 - Mix the two solutions in a reaction vessel equipped with a magnetic stirrer.
 - Slowly add 0.1 M NaOH solution to the mixture to adjust the pH to the desired level (e.g., pH 4, 5, 6, or 7). Monitor the pH carefully.[4]
 - Set up the reflux apparatus and heat the mixture to 60°C. Maintain this temperature for a set duration (e.g., 3 hours).[4]
- Product Isolation:
 - After the reflux period, allow the solution to cool to room temperature. A solid precipitate should form.

- Isolate the solid product. For optimal purity and to remove excess salts, washing with cold distilled water followed by centrifugation can be performed.
- Dry the final product thoroughly. Freeze-drying for 48 hours is an effective method to obtain a fine powder.[4]

Experimental Data

Synthesis Yields

The yield of the Copper (II) L-aspartate complex is dependent on reaction conditions such as pH and time. The following table summarizes representative data from a study performing the synthesis at different pH values with a 3-hour reflux time.[4]

Reaction pH	Reflux Time (hours)	Yield (g)	Product Appearance
2	3	0.2935	Green Solid
4	3	0.3095	Blue Solid
5	3	0.2712	Blue Solid
6	3	0.2876	Blue Solid
7	3	0.2967	Blue Solid

Note: Initial reactants were 1 mmol $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$ and 2 mmol L-aspartic acid.[4]

Characterization Data

Thermal analysis provides insight into the stability and composition of the synthesized complex.

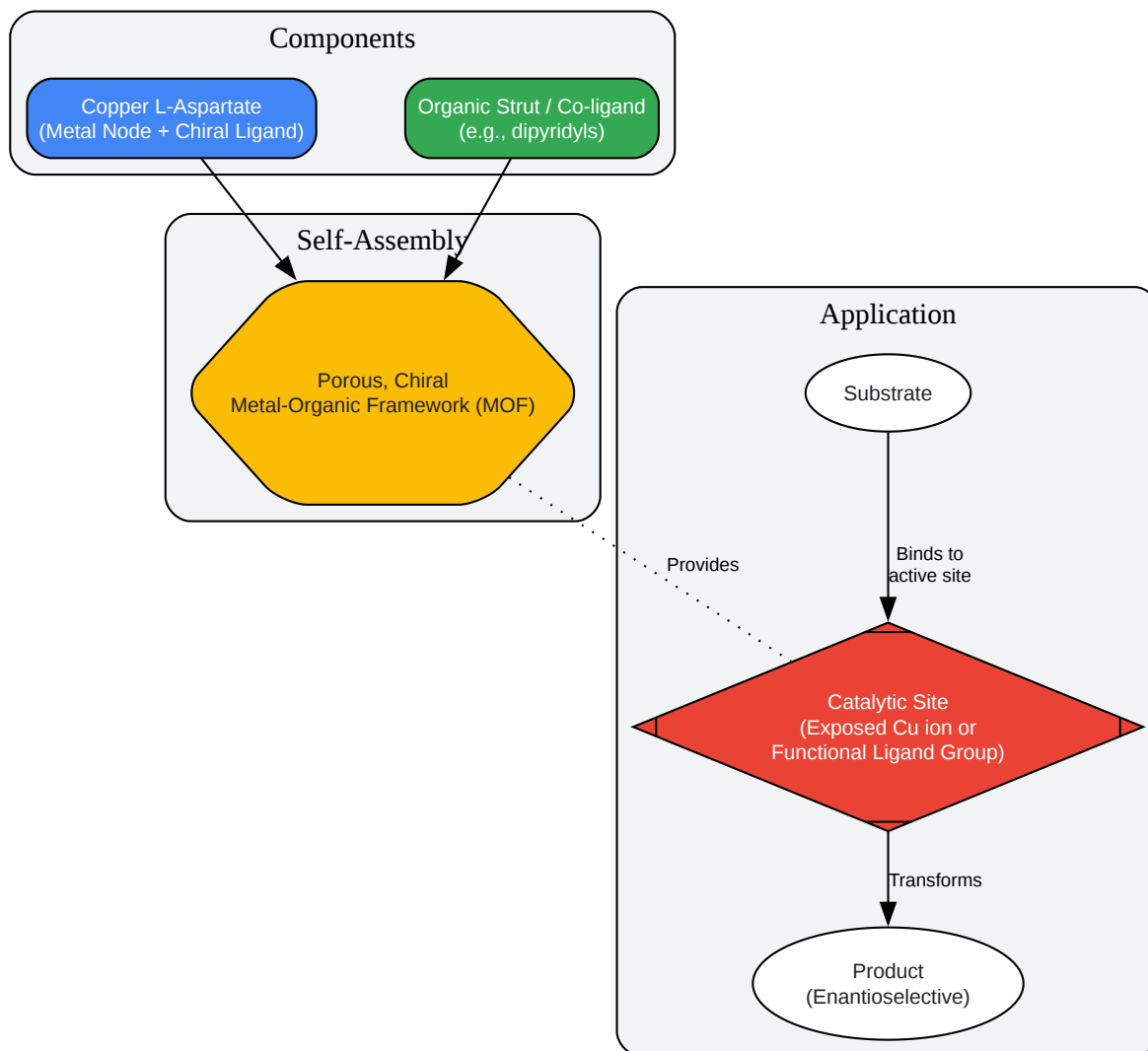
Analysis Type	Observation	Interpretation
TGA (Thermogravimetric Analysis)	Water loss of ~25% observed.	Corresponds to the loss of coordinated water molecules. [5]
TGA/DSC (Differential Scanning Calorimetry)	Final residue formation at ~370°C.	Consistent with the decomposition of the complex to form Copper (II) Oxide (CuO).[5]
BET Surface Area	170.5 m ² /g (for L-CuAsp coordination polymer)	Indicates a porous structure, which is advantageous for catalytic applications.[5]

Catalytic Applications

While simple Copper (II) L-aspartate has shown limited direct use as a catalyst, its true potential lies in its role as a versatile building block for more complex and highly active catalytic systems. Its chirality and coordination chemistry make it an attractive component for specialized applications.

Precursor for Metal-Organic Frameworks (MOFs)

Copper L-aspartate can serve as a key component (ligand and metal node) in the synthesis of chiral, porous MOFs.[6] These frameworks can create confined environments with catalytically active sites, suitable for reactions like enantioselective catalysis or small molecule activation.[6] [7] The inherent chirality of L-aspartate can be transferred to the MOF structure, making it a candidate for asymmetric synthesis.[6][7]



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Caption: Conceptual diagram of **Copper L-aspartate** as a building block for a catalytic MOF.

Enantioselective Catalysis

The use of enantiopure L-aspartic acid in the synthesis results in a homochiral complex.[7] This property is highly desirable for creating catalysts that can selectively produce one enantiomer of a chiral product, a critical requirement in the pharmaceutical industry.[5][8]

Bio-inspired Catalysis

The structure of **Copper L-aspartate** mimics active sites in certain metalloenzymes. For example, aspartic acid residues are crucial for the catalytic activity of copper amine oxidases. [9] Studying synthetic analogues like **Copper L-aspartate** can provide valuable insights into the mechanisms of these biological catalysts.

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References

- 1. Copper L-Aspartate CAS 65732-10-7 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 2. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 3. Copper L-aspartate | 30272-90-3 | Benchchem [benchchem.com]
- 4. repository.lppm.unila.ac.id [repository.lppm.unila.ac.id]
- 5. researchgate.net [researchgate.net]
- 6. Metal–organic framework - Wikipedia [en.wikipedia.org]
- 7. Buy Copper-DL-aspartate | 65732-10-7 [smolecule.com]
- 8. Chiral resolution of copper aspartate under reaction–diffusion: synergy of experiment and simulation - CrystEngComm (RSC Publishing) [pubs.rsc.org]
- 9. Kinetic and structural studies on the catalytic role of the aspartic acid residue conserved in copper amine oxidase - PubMed [pubmed.ncbi.nlm.nih.gov]
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